

A Technical Guide to the Structural Characterization of C₄H₁₄NO₂PS₂

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Compound of Interest

Compound Name:	Ammonium Ethyl Phosphorodithioate
CAS No.:	1068-22-0
Cat. No.:	B143404

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Abstract

The molecular formula C₄H₁₄NO₂PS₂ does not correspond to a commonly registered chemical entity in public databases. However, its elemental composition strongly suggests a plausible structure as an ionic salt: Ethylammonium O,O-dimethyl phosphorodithioate. This technical guide provides a comprehensive, multi-technique workflow for the structural elucidation and characterization of this compound, designed for researchers, scientists, and professionals in drug development and chemical analysis. We detail the application of mass spectrometry (MS), nuclear magnetic resonance (NMR) spectroscopy, and infrared (IR) spectroscopy, explaining the causality behind each experimental choice. This document serves as a blueprint for characterizing novel organophosphate ionic compounds, emphasizing self-validating protocols and authoritative scientific grounding.

Introduction: Postulating a Candidate Structure

Organophosphorus compounds are a diverse class of chemicals with significant applications, ranging from pesticides and industrial additives to pharmaceuticals.^{[1][2]} The characterization

of novel compounds within this class is crucial for understanding their properties, potential applications, and toxicological profiles.^[3] The molecular formula $C_4H_{14}NO_2PS_2$ indicates the presence of phosphorus, two sulfur atoms, two oxygen atoms, and nitrogen, alongside a saturated carbon backbone (4 carbons to 14 hydrogens).

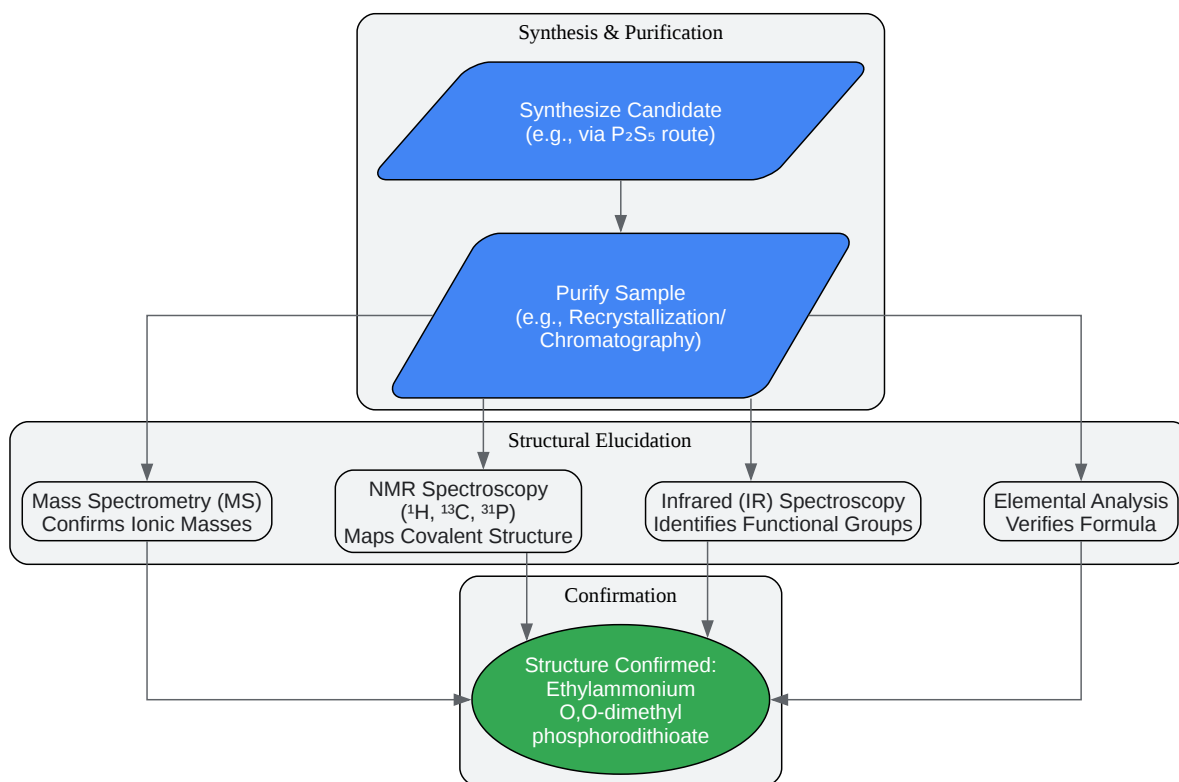
This composition strongly points to an ionic species rather than a single covalent molecule. A chemically logical candidate is the salt formed between an O,O-dimethyl phosphorodithioate anion and an ethylammonium cation.

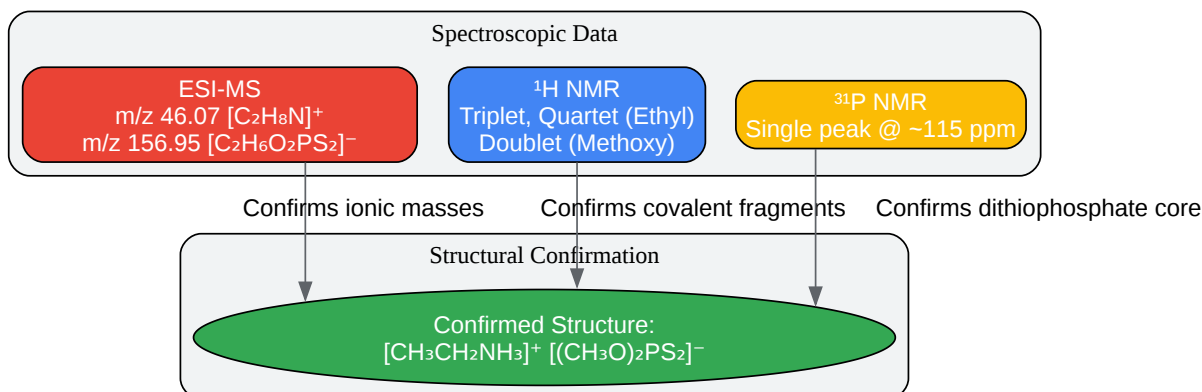
- Anion: O,O-dimethyl phosphorodithioate, $[(CH_3O)_2PS_2]^-$
- Cation: Ethylammonium, $[CH_3CH_2NH_3]^+$

This guide will proceed by outlining the definitive analytical workflow required to confirm this proposed structure. The principles and protocols described are broadly applicable to the characterization of similar ionic liquids and organophosphate salts.^[4]

Comprehensive Analytical Workflow

The complete characterization of a novel compound requires the integration of multiple analytical techniques. Each method provides a unique piece of the structural puzzle, and their combined data allows for unambiguous confirmation.





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Figure 2: Logical relationship diagram illustrating how data from multiple techniques confirms the proposed structure.

Infrared (IR) Spectroscopy: Functional Group Identification

Rationale: IR spectroscopy is a rapid and effective method for identifying the presence of key functional groups by detecting their characteristic vibrational frequencies. [5][6][7] For the proposed structure, we expect to see vibrations corresponding to N-H, C-H, P=S, and P-O-C bonds.

Experimental Protocol: FTIR Analysis

- **Sample Preparation:** The analysis can be performed on a neat sample (if liquid) using a thin film between salt plates (NaCl or KBr) or, more commonly, using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Acquire the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.

- Data Acquisition: Scan from 4000 cm^{-1} to 600 cm^{-1} .

Expected Data & Interpretation

The IR spectrum provides a molecular "fingerprint" and confirms the presence of the key functional groups within the ionic salt. [8][9][10]

Wavenumber Range (cm^{-1})	Vibration Type	Assignment
3200 - 2800 (broad)	N-H Stretch	-NH₃⁺ group of the ethylammonium cation
3000 - 2850	C-H Stretch	sp ³ C-H bonds in the ethyl and methyl groups
~1600 & ~1500	N-H Bend	-NH ₃ ⁺ group scissoring and asymmetric bending
1050 - 970 (strong)	P-O-C Stretch	Asymmetric stretch in the phosphorodithioate anion [11]

| 800 - 600 (strong) | P=S Stretch | Thionyl group in the phosphorodithioate anion [12]

Table 3. Key characteristic IR absorption bands for the proposed structure.

Elemental Analysis

Rationale: As a final and crucial validation step, elemental analysis provides the empirical percentage composition of the elements (C, H, N, S) in the purified compound. This quantitative data is compared against the theoretical values calculated from the molecular formula to confirm its accuracy.

Expected Data

For a compound with the formula C₄H₁₄NO₂PS₂ (Molar Mass: 203.27 g/mol):

Element	Theoretical Mass %
Carbon (C)	23.63%
Hydrogen (H)	6.94%
Nitrogen (N)	6.89%
Sulfur (S)	31.56%

A close correlation (typically within $\pm 0.4\%$) between the experimental and theoretical values provides definitive confirmation of the molecular formula.

Conclusion

The structural characterization of a novel compound, particularly one not found in existing literature, requires a systematic and multi-faceted analytical approach. For the molecular formula $C_4H_{14}NO_2PS_2$, we have proposed the plausible ionic structure of Ethylammonium O,O-dimethyl phosphorodithioate. The comprehensive workflow detailed in this guide—combining ESI-MS to confirm the ionic components, multi-nuclear NMR to map the covalent frameworks, IR spectroscopy to identify functional groups, and elemental analysis to validate the formula—provides a robust and self-validating pathway to an unambiguous structural assignment. This methodology serves as a reliable template for researchers in the chemical and pharmaceutical sciences when faced with the challenge of characterizing new molecular entities.

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